

Personal protective equipment for handling CI 972 anhydrous

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Compound of Interest

Compound Name: CI 972 anhydrous

Cat. No.: B606675

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Essential Safety and Handling Guide for CI 972 Anhydrous

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **CI 972 anhydrous**, scientifically known as 2,2-Dimethyl-N-(2,4,6-trimethoxyphenyl)dodecanamide. The following procedures are designed to ensure the safe management of this compound in a laboratory setting.

Chemical Identification and Properties

Property	Value
Chemical Name	2,2-Dimethyl-N-(2,4,6-trimethoxyphenyl)dodecanamide
Synonym	CI 972
CAS Number	114568-15-9
Molecular Formula	C ₂₃ H ₃₉ NO ₄
Molecular Weight	393.57 g/mol
Physical State	Solid
Appearance	White to off-white powder
Solubility	Soluble in organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO). Insoluble in water.

Hazard Identification and Safety Precautions

Based on available data, **CI 972 anhydrous** is classified with the GHS hazard statement H413: May cause long-lasting harmful effects to aquatic life.^[1] As a powdered, anhydrous substance, it may also pose an inhalation hazard.

Personal Protective Equipment (PPE):

A comprehensive assessment of the risks associated with handling **CI 972 anhydrous** dictates the following minimum PPE requirements.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from dust particles and potential splashes of solutions.
Hand Protection	Nitrile or neoprene gloves.	Prevents skin contact with the chemical.
Body Protection	A lab coat or chemical-resistant apron.	Protects clothing and skin from contamination.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Essential to prevent inhalation of the fine powder, especially when handling outside of a fume hood.

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the safe handling of **CI 972 anhydrous** from receipt to disposal.



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Caption: Workflow for the safe handling of **CI 972 anhydrous**.

Experimental Protocol for Weighing and Dissolving **CI 972 Anhydrous**:

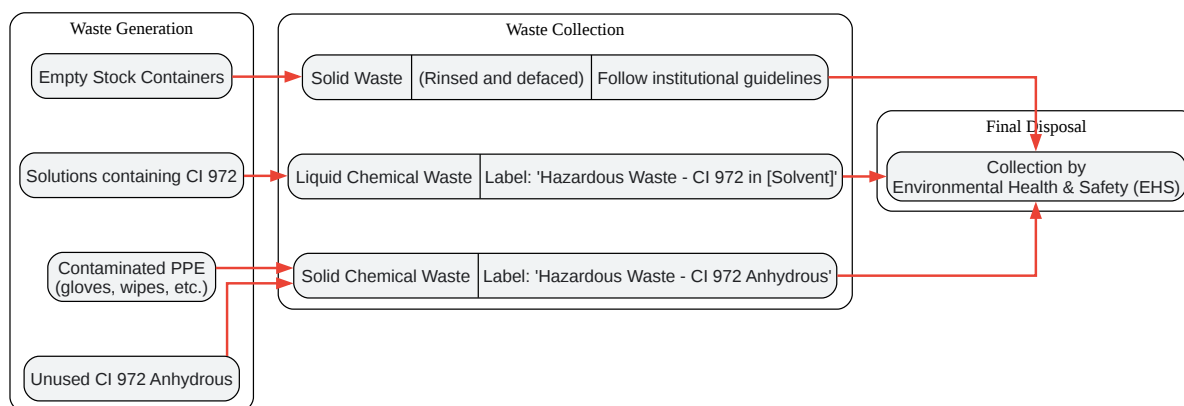
- Preparation:
 - Ensure a calibrated analytical balance is available within a certified chemical fume hood or a ventilated balance enclosure.

- Prepare the necessary solvent (e.g., DMSO, ethanol) and a clean, appropriately sized container for the solution.
- Don all required PPE as listed in the table above.
- Weighing:
 - Carefully transfer the desired amount of **CI 972 anhydrous** powder from the stock container to a pre-tared weigh boat or directly into the dissolution vessel.
 - Perform this step slowly to minimize the generation of airborne dust.
 - Close the stock container immediately after use.
- Dissolution:
 - Add the solvent to the vessel containing the weighed **CI 972 anhydrous**.
 - Gently swirl or stir the mixture until the solid is completely dissolved. Sonication may be used to aid dissolution if necessary.
- Post-Handling:
 - Clean the balance and surrounding area with a damp cloth to remove any residual powder.
 - Dispose of the weigh boat and any contaminated wipes in the designated solid chemical waste container.

Disposal Plan

Proper disposal of **CI 972 anhydrous** and its associated waste is critical to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Disposal Pathway:



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Caption: Disposal pathway for **CI 972 anhydrous** and associated waste.

Disposal Protocol:

- Solid Waste:
 - Collect all unused **CI 972 anhydrous** powder, contaminated weigh boats, and disposable labware in a clearly labeled, sealed container for solid chemical waste.
 - The label should include "Hazardous Waste," the chemical name, and the primary hazard (e.g., "Ecotoxic").
- Liquid Waste:

- Collect all solutions containing CI 972 in a designated, leak-proof container for hazardous liquid waste.
- The container must be compatible with the solvent used.
- Label the container with "Hazardous Waste," the chemical name, the solvent, and the approximate concentration.
- Contaminated PPE:
 - Non-reusable contaminated PPE, such as gloves and wipes, should be placed in the solid chemical waste container.
- Empty Containers:
 - The original container of **CI 972 anhydrous** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.
 - After rinsing, deface the label and dispose of the empty container according to your institution's guidelines for non-hazardous lab glass or plastic.
- Spill Management:
 - In case of a spill, evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material suitable for chemical spills.
 - Collect the absorbed material and place it in a sealed container for hazardous solid waste.
 - Clean the spill area with soap and water.

Disclaimer: This information is intended as a guide for trained laboratory personnel. Always consult the official Safety Data Sheet (SDS) provided by the manufacturer and follow all institutional and local regulations for chemical handling and disposal.

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References

- 1. 2,2-Dimethyl-N-(2,4,6-trimethoxyphenyl)dodecanamide | C₂₃H₃₉NO₄ | CID 122327 - PubChem [pubchem.ncbi.nlm.nih.gov]
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